

A Technical Guide to the Physicochemical Properties of N-Benzylacetamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Benzylacetamide*

Cat. No.: *B110321*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **N-Benzylacetamide**, a versatile compound utilized in organic synthesis and as an intermediate in the development of pharmaceuticals. The following sections detail its melting and boiling points, standard experimental protocols for their determination, and logical workflows relevant to its analysis in a laboratory setting.

Physicochemical Data Summary

N-Benzylacetamide is a white to off-white crystalline solid at room temperature.^{[1][2][3][4]} Its key physical properties are summarized below for easy reference. The data has been compiled from various chemical suppliers and databases.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₁ NO	[1][4][5]
Molecular Weight	149.19 g/mol	[1][4][5]
CAS Number	588-46-5	[5][6]
Appearance	White to off-white crystalline powder/solid	[1][2][3][4]
Melting Point	59-63 °C	[1][3][4]
Boiling Point	157 °C at 2 mmHg (0.3 kPa)	[1][3][6][7][8]
Solubility	Soluble in Methanol; Very soluble in diethyl ether and ethanol	[1][8][9]

Experimental Protocols

The following sections describe standard laboratory methodologies for determining the melting and boiling points of a solid organic compound such as **N-Benzylacetamide**.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a critical indicator of its purity. The procedure described here is the widely used capillary tube method with a melting point apparatus.

Objective: To determine the temperature range over which the solid **N-Benzylacetamide** transitions to a liquid. A narrow melting range (typically < 2 °C) is indicative of a high-purity substance.

Materials and Equipment:

- **N-Benzylacetamide** sample
- Melting point capillaries (sealed at one end)
- Melting point apparatus (e.g., Electrothermal Mel-Temp or similar)

- Spatula
- Mortar and pestle (if sample is not a fine powder)

Procedure:

- Sample Preparation: Ensure the **N-Benzylacetamide** sample is a fine, dry powder. If necessary, gently crush the crystals using a mortar and pestle.
- Capillary Loading: Tap the open end of a melting point capillary into the powdered sample to pack a small amount (2-3 mm in height) into the sealed end. The sample must be tightly packed for accurate heat transfer.
- Apparatus Setup: Place the loaded capillary into the heating block of the melting point apparatus.
- Heating and Observation:
 - Set the apparatus to heat at a rapid rate initially until the temperature is about 15-20 °C below the expected melting point (approx. 61 °C).
 - Reduce the heating rate to 1-2 °C per minute to ensure thermal equilibrium between the sample, heating block, and thermometer.
 - Carefully observe the sample through the magnifying lens.
- Data Recording:
 - Record the temperature (T_1) at which the first drop of liquid appears.
 - Record the temperature (T_2) at which the entire sample has completely melted into a clear liquid.
 - The melting point is reported as the range $T_1 - T_2$.

Boiling Point Determination at Reduced Pressure (Vacuum Distillation)

For substances that may decompose at their atmospheric boiling point or have very high boiling points, determination under reduced pressure is necessary. The boiling point for **N-Benzylacetamide** is typically reported at 2 mmHg.

Objective: To determine the boiling point of **N-Benzylacetamide** under a controlled, reduced pressure.

Materials and Equipment:

- **N-Benzylacetamide** sample
- Round-bottom flask
- Short-path distillation head with a thermometer adapter
- Condenser
- Receiving flask
- Calibrated thermometer
- Vacuum pump
- Manometer (to measure pressure)
- Heating mantle with a stirrer
- Boiling chips or magnetic stir bar

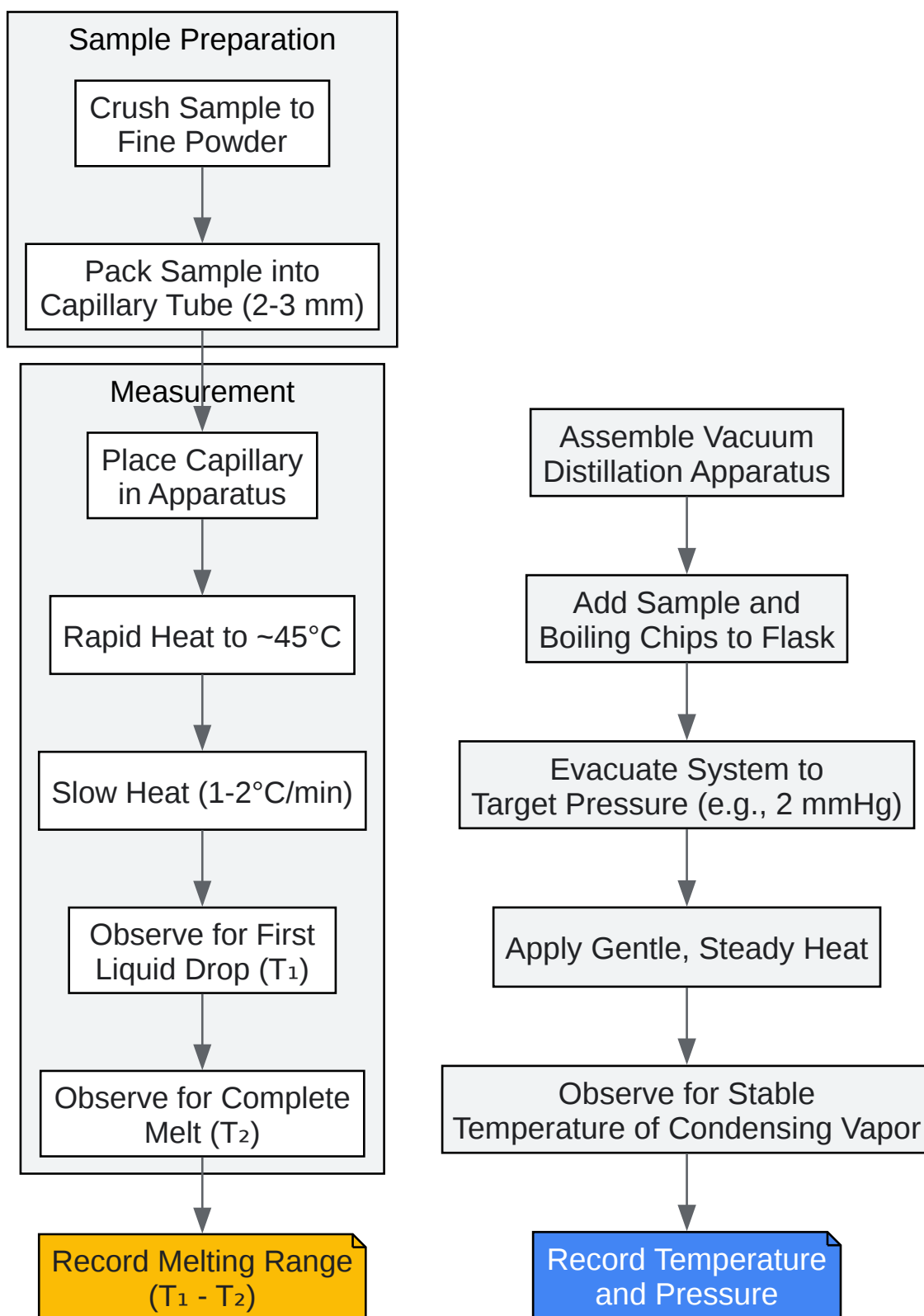
Procedure:

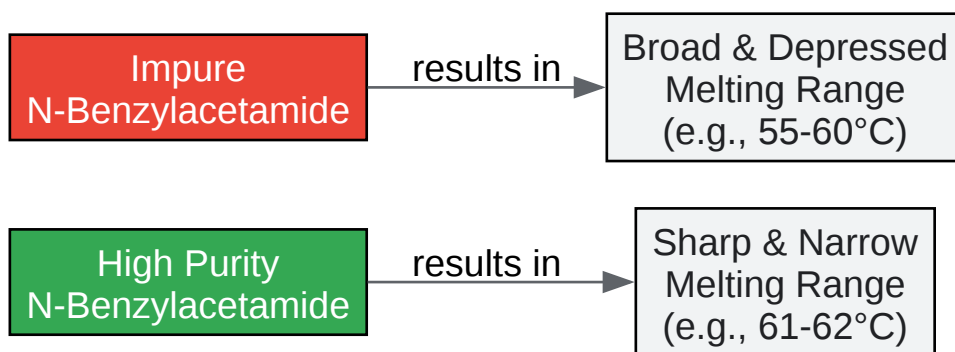
- **Apparatus Assembly:** Assemble the vacuum distillation apparatus. Place the **N-Benzylacetamide** sample and a boiling chip in the round-bottom flask. Ensure all glass joints are properly sealed with vacuum grease.
- **System Evacuation:** Connect the apparatus to the vacuum pump. Slowly open the vacuum source to evacuate the system to the desired pressure (e.g., 2 mmHg), as measured by the manometer.

- Heating: Begin gently heating the flask using the heating mantle while stirring the contents.
- Observation and Data Recording:
 - Observe the sample for the onset of boiling and the condensation of vapor on the thermometer bulb.
 - The boiling point is the temperature at which the liquid and vapor phases are in equilibrium. This is recorded as the stable temperature reading on the thermometer when the vapor is continuously condensing into the condenser.
 - Record both the temperature and the precise pressure from the manometer, as the boiling point is highly dependent on pressure.

Visualizations: Workflows and Logical Relationships

The following diagrams illustrate the experimental workflows and a key conceptual relationship relevant to the analysis of **N-Benzylacetamide**.





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- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of N-Benzylacetamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b110321#n-benzylacetamide-melting-point-and-boiling-point]

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